

Application Note: Biochemical Characterization and Fragment Screening of 6-Methylpiperidine-3-carboxamide Scaffolds

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Compound of Interest

Compound Name: 6-Methylpiperidine-3-carboxamide

CAS No.: 89940-83-0

Cat. No.: B1614401

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Executive Summary

The **6-Methylpiperidine-3-carboxamide** moiety represents a "privileged scaffold" in medicinal chemistry, sharing significant structural homology with the Janus Kinase (JAK) inhibitor Tofacitinib (which utilizes a 4-methylpiperidine core) and various cathepsin/proteasome inhibitors. Due to the presence of two chiral centers (C3 and C6), the biological activity of this fragment is strictly governed by its stereochemistry.

This Application Note provides a comprehensive workflow for evaluating the biological potential of **6-Methylpiperidine-3-carboxamide** derivatives. We focus on Fragment-Based Drug Discovery (FBDD) protocols, specifically utilizing Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) for kinase affinity and Supercritical Fluid Chromatography (SFC) for essential chiral resolution prior to biological testing.

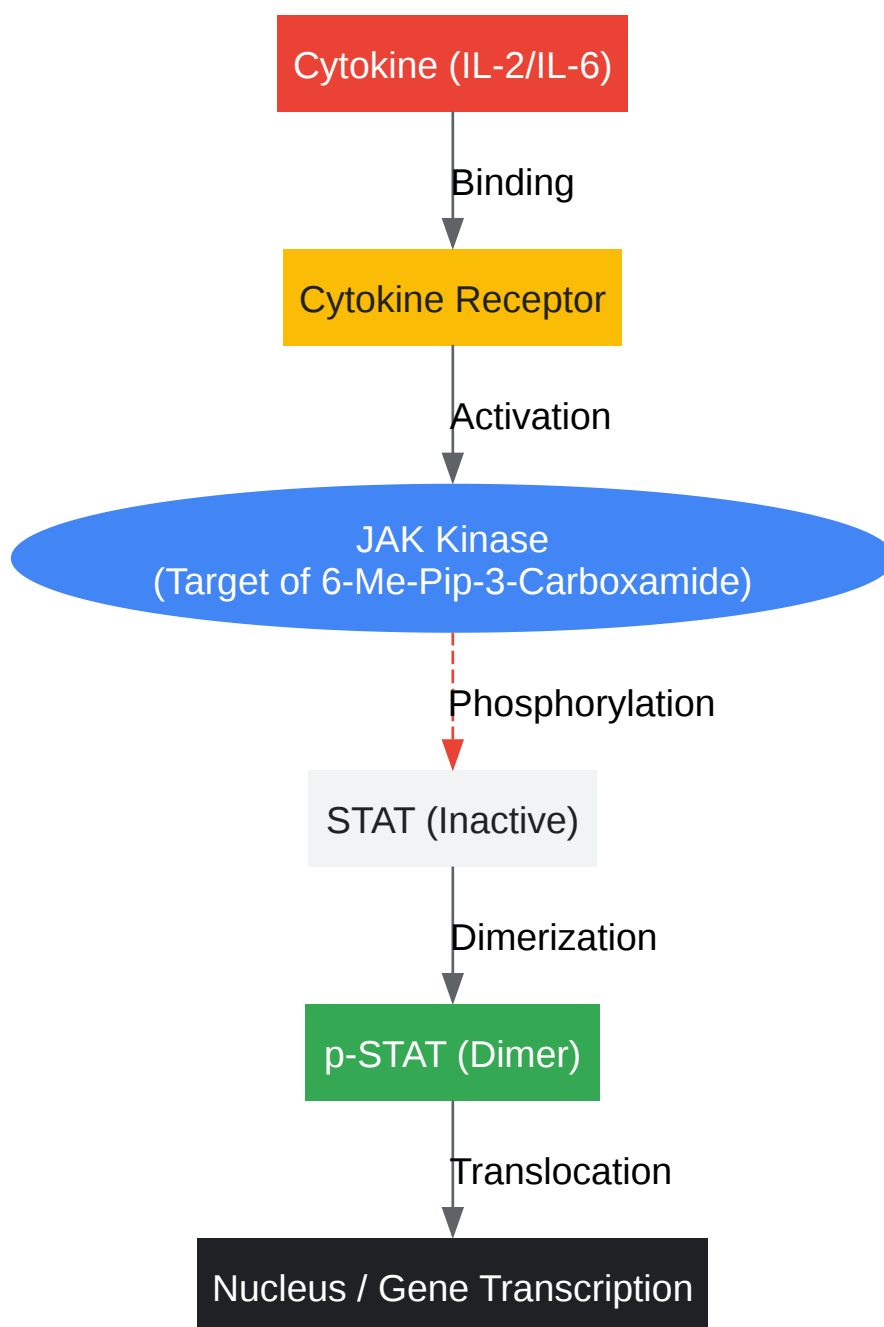
Scientific Background & Mechanism[1][2][3]

The Pharmacophore

Piperidine-3-carboxamides function as ATP-mimetic fragments. The carboxamide group typically acts as a hydrogen bond donor/acceptor pair, interacting with the "hinge region" of kinase domains (e.g., Glu/Leu residues in the ATP binding pocket). The 6-methyl substitution introduces a critical vector for Structure-Activity Relationship (SAR) exploration, potentially probing the hydrophobic "gatekeeper" regions or solvent-exposed fronts of the binding pocket.

Biological Context: The JAK-STAT Pathway

Given the structural similarity to Tofacitinib, the primary model for assessing this scaffold is the JAK-STAT signaling pathway. Inhibition of the JAK kinase domain prevents the phosphorylation of STAT proteins, thereby blocking cytokine-mediated inflammatory gene expression.



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Figure 1: The JAK-STAT signaling cascade. The **6-Methylpiperidine-3-carboxamide** scaffold targets the ATP-binding site of the JAK kinase node.

Pre-Requisite Protocol: Chiral Resolution

Critical Note: The 6-methyl substitution creates cis and trans diastereomers, each with enantiomers (e.g., 3R,6R vs 3S,6S). Biological assays performed on racemic mixtures will yield

erratic IC50 data.

Protocol A: SFC Purification

- Objective: Isolate the (3R,6R) and (3S,6S) enantiomers.
- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm, 5 μ m).
- Mobile Phase: CO₂ / Methanol (80:20) with 0.1% Diethylamine (DEA) as a modifier.
- Detection: UV at 220 nm.
- Validation: Re-inject fractions to ensure >98% Enantiomeric Excess (ee) before proceeding to kinase assays.

Primary Assay: TR-FRET Kinase Binding

This protocol utilizes a LanthaScreen™ Eu Kinase Binding format. Unlike activity assays that consume ATP, this binding assay measures the displacement of a fluorophore-labeled tracer by the test compound. It is superior for fragments (low potency) as it is less prone to interference.

Reagents & Equipment

Component	Specification	Purpose
Kinase	Recombinant JAK3 (GST-tagged)	Target protein
Tracer	Kinase Tracer 236 (Alexa Fluor™ 647)	ATP-competitive fluorophore
Antibody	Eu-anti-GST Antibody	FRET donor (binds to Kinase)
Buffer	50 mM HEPES pH 7.5, 10 mM MgCl ₂ , 1 mM EGTA, 0.01% Brij-35	Assay Matrix
Plate	384-well, low volume, white	Reaction vessel
Reader	PerkinElmer EnVision or Tecan Spark	TR-FRET detection

Step-by-Step Protocol

- Compound Preparation:
 - Prepare a 10 mM stock of the purified **6-Methylpiperidine-3-carboxamide** enantiomer in 100% DMSO.
 - Perform a 10-point serial dilution (1:3) in DMSO.
 - Dilute further into Kinase Buffer to reach 4x final concentration (Final DMSO < 1%).
- Master Mix Preparation:
 - 2x Kinase/Antibody Mix: Dilute JAK3 enzyme to 10 nM and Eu-anti-GST antibody to 4 nM in Kinase Buffer.
 - 4x Tracer Solution: Dilute Tracer 236 to 200 nM in Kinase Buffer.
- Plate Loading (Total Volume 20 µL):
 - Add 5 µL of diluted Test Compound.
 - Add 10 µL of 2x Kinase/Antibody Mix.
 - Add 5 µL of 4x Tracer Solution.
 - Controls: Include "No Compound" (Max FRET) and "10 µM Staurosporine" (Min FRET/Background).
- Incubation:
 - Centrifuge plate at 1000 rpm for 1 min.
 - Incubate for 60 minutes at Room Temperature (protected from light).
- Detection:
 - Excitation: 340 nm (Europium).

- Emission 1: 665 nm (Tracer/FRET signal).
- Emission 2: 615 nm (Europium donor signal).
- Calculate Ratio:

Data Analysis

Plot the Emission Ratio against the log of compound concentration. Fit the data to a sigmoidal dose-response equation (variable slope) to determine the IC₅₀.

Note: For fragments, convert IC₅₀ to K_i using the Cheng-Prusoff equation adapted for binding assays.

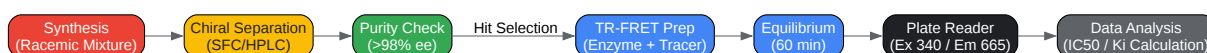
Secondary Assay: Cellular Potency (STAT Phosphorylation)

To verify cell permeability, assess the inhibition of STAT5 phosphorylation in a relevant cell line (e.g., CTLL-2 or PBMCs).

Protocol Overview

- Cell Culture: Starve CTLL-2 cells (IL-2 dependent T-cells) in serum-free media for 4 hours.
- Treatment: Treat cells with the **6-Methylpiperidine-3-carboxamide** analog for 1 hour.
- Stimulation: Stimulate with IL-2 (100 ng/mL) for 15 minutes to induce pSTAT5.
- Lysis & Detection: Lyse cells and quantify pSTAT5 levels using an AlphaLISA or HTRF sandwich immunoassay.

Experimental Workflow Diagram



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Figure 2: Experimental workflow from synthesis to data analysis.

Troubleshooting & Optimization

- **Low Signal-to-Noise:** If the TR-FRET window is < 2.0 , titrate the Kinase concentration. Fragments often require higher protein concentrations than tight-binding drugs.
- **Solubility Issues:** Piperidine carboxamides are generally soluble, but the 6-methyl group increases lipophilicity. Ensure DMSO concentration does not exceed 1% to prevent enzyme denaturation.
- **Interference:** Blue-shift fluorescence from the piperidine ring is rare but possible. Always check the donor (615 nm) signal stability; if it drops significantly, the compound is quenching the Europium (false positive).

References

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Sources

- 1. Selective JAK3 Inhibitors with a Covalent Reversible Binding Mode Targeting a New Induced Fit Binding Pocket - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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